

3-Methylcinnamic Acid (CAS 3029-79-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Methylcinnamic acid

CAS No.: 3029-79-6

Cat. No.: B1225285

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Methylcinnamic acid (CAS 3029-79-6) is an aromatic carboxylic acid and a derivative of cinnamic acid. While the broader class of cinnamic acids has been investigated for various biological activities, including anti-inflammatory, antibacterial, and antiviral properties, specific in-depth research on the 3-methyl isomer is limited. This technical guide provides a comprehensive overview of the available information on **3-Methylcinnamic acid**, including its chemical and physical properties, spectroscopic data, and a proposed synthesis method. Furthermore, this guide explores the potential biological activities and mechanisms of action by drawing parallels with closely related cinnamic acid derivatives. This document aims to serve as a foundational resource for researchers and professionals in drug development interested in the potential therapeutic applications of **3-Methylcinnamic acid**.

Chemical and Physical Properties

3-Methylcinnamic acid is a solid at room temperature, appearing as a white to off-white crystalline powder.^{[1][2]} It is characterized by a methyl group at the meta-position of the phenyl

ring.

Table 1: Chemical and Physical Properties of **3-Methylcinnamic Acid**

Property	Value	Reference(s)
CAS Number	3029-79-6	[3]
Molecular Formula	C ₁₀ H ₁₀ O ₂	[3]
Molecular Weight	162.19 g/mol	[4]
Appearance	White to almost white powder/crystal	[2]
Melting Point	116 °C	[2]
Boiling Point (rough estimate)	228.88 °C	[2]
pKa (at 25°C)	4.44	[2]
LogP (octanol/water)	2.093 (Crippen Calculated)	[4]
Water Solubility (Log10WS in mol/l)	-2.29 (Crippen Calculated)	[4]

Synonyms:

- m-Methylcinnamic acid[3]
- 3-(3-Methylphenyl)-2-propenoic acid[2]
- (2E)-3-(3-methylphenyl)prop-2-enoic acid[2]

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the identification and characterization of **3-Methylcinnamic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2: ¹H NMR Spectral Data of (E)-**3-Methylcinnamic Acid**[1]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.77	d	1H	=CH-COOH
7.39-7.32	m	4H	Ar-H
6.44	d	1H	Ph-CH=
2.38	s	3H	Ar-CH ₃

Table 3: ¹³C NMR Spectral Data of (E)-**3-Methylcinnamic Acid**[5]

Chemical Shift (δ) ppm	Assignment
172.54	C=O
144.02	=CH-COOH
140.20	Ar-C (substituted)
131.61	Ar-CH
129.58	Ar-CH
128.22	Ar-CH
118.18	Ph-CH=
21.05	Ar-CH ₃

Infrared (IR) Spectroscopy

The IR spectrum of cinnamic acid derivatives shows characteristic peaks for the carboxylic acid and alkene functional groups. For **3-Methylcinnamic acid**, the following characteristic absorptions are expected, by analogy with cinnamic acid:[6]

- O-H stretch (carboxylic acid): A broad band in the region of 3400-2400 cm⁻¹
- C=O stretch (carboxylic acid): A strong absorption around 1680 cm⁻¹
- C=C stretch (alkene): An absorption around 1630 cm⁻¹

- C-H stretch (aromatic and vinyl): Peaks in the 3100-3000 cm^{-1} region
- C-H bend (aromatic): Bands in the fingerprint region below 1500 cm^{-1}

Mass Spectrometry (MS)

The mass spectrum of **3-Methylcinnamic acid** is expected to show a molecular ion peak $[\text{M}]^+$ at m/z 162. Fragmentation patterns for methyl-substituted cinnamic acids typically involve the loss of a hydroxyl group (M-17), a carboxyl group (M-45), and cleavage of the propenoic acid chain.

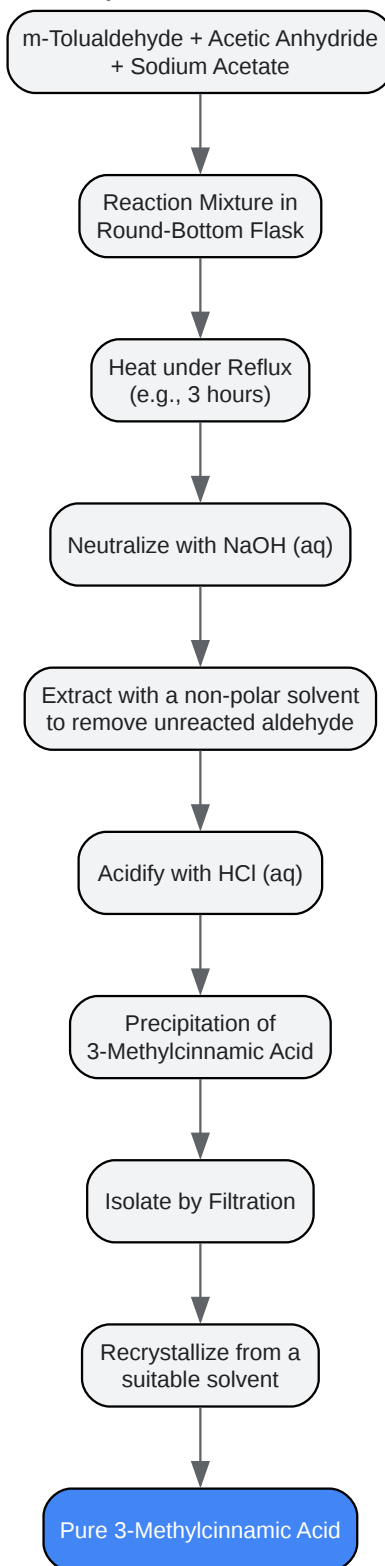
Synthesis of 3-Methylcinnamic Acid

Perkin Reaction

The Perkin reaction is a classical method for the synthesis of cinnamic acids from aromatic aldehydes.[7] This reaction involves the condensation of an aromatic aldehyde with an acid anhydride in the presence of the sodium or potassium salt of the corresponding acid.

Workflow for the Synthesis of **3-Methylcinnamic Acid** via Perkin Reaction

Synthesis of 3-Methylcinnamic Acid via Perkin Reaction



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Caption: General workflow for the synthesis of **3-Methylcinnamic acid**.

Experimental Protocol (Adapted from the Perkin Reaction for Cinnamic Acid)[8]

Materials:

- m-Tolualdehyde
- Acetic anhydride
- Anhydrous sodium acetate
- Sodium hydroxide solution
- Hydrochloric acid
- Suitable solvent for recrystallization (e.g., ethanol/water mixture)

Procedure:

- Combine m-tolualdehyde, acetic anhydride, and anhydrous sodium acetate in a round-bottom flask equipped with a reflux condenser.
- Heat the reaction mixture under reflux for approximately 3 hours.
- After cooling, add a dilute solution of sodium hydroxide to the reaction mixture to neutralize the excess acetic anhydride and convert the product to its sodium salt.
- Remove any unreacted m-tolualdehyde by extraction with a suitable non-polar solvent (e.g., diethyl ether).
- Treat the aqueous layer with activated charcoal to decolorize the solution and filter while hot.
- Acidify the filtrate with dilute hydrochloric acid to precipitate the **3-Methylcinnamic acid**.
- Collect the crude product by vacuum filtration and wash with cold water.
- Purify the crude product by recrystallization from a suitable solvent system.

- Dry the purified crystals and determine the yield and melting point.

Biological Activities and Potential Mechanisms of Action

While specific quantitative data for **3-Methylcinnamic acid** is scarce, the biological activities of the broader class of cinnamic acids provide a framework for its potential therapeutic applications.

Anti-inflammatory Activity

Cinnamic acid and its derivatives have been reported to possess anti-inflammatory properties. [8] The proposed mechanism for some of these compounds involves the modulation of key inflammatory signaling pathways.

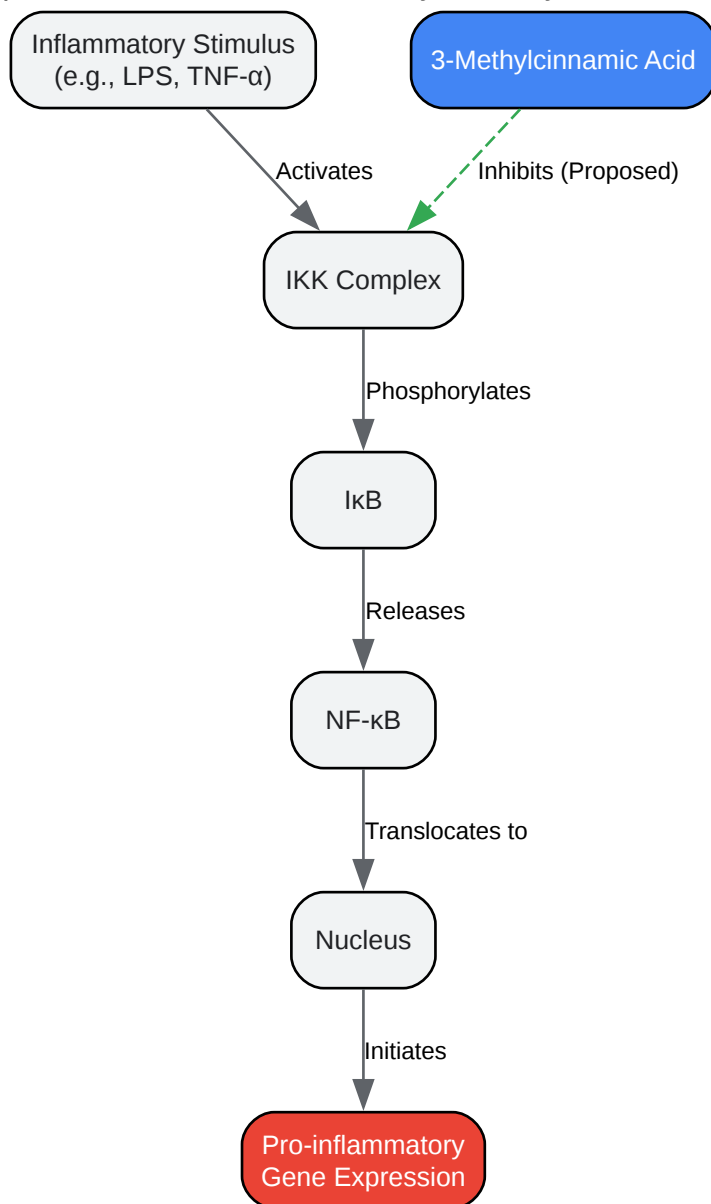
Table 4: Reported Anti-inflammatory Activity of Cinnamic Acid Derivatives

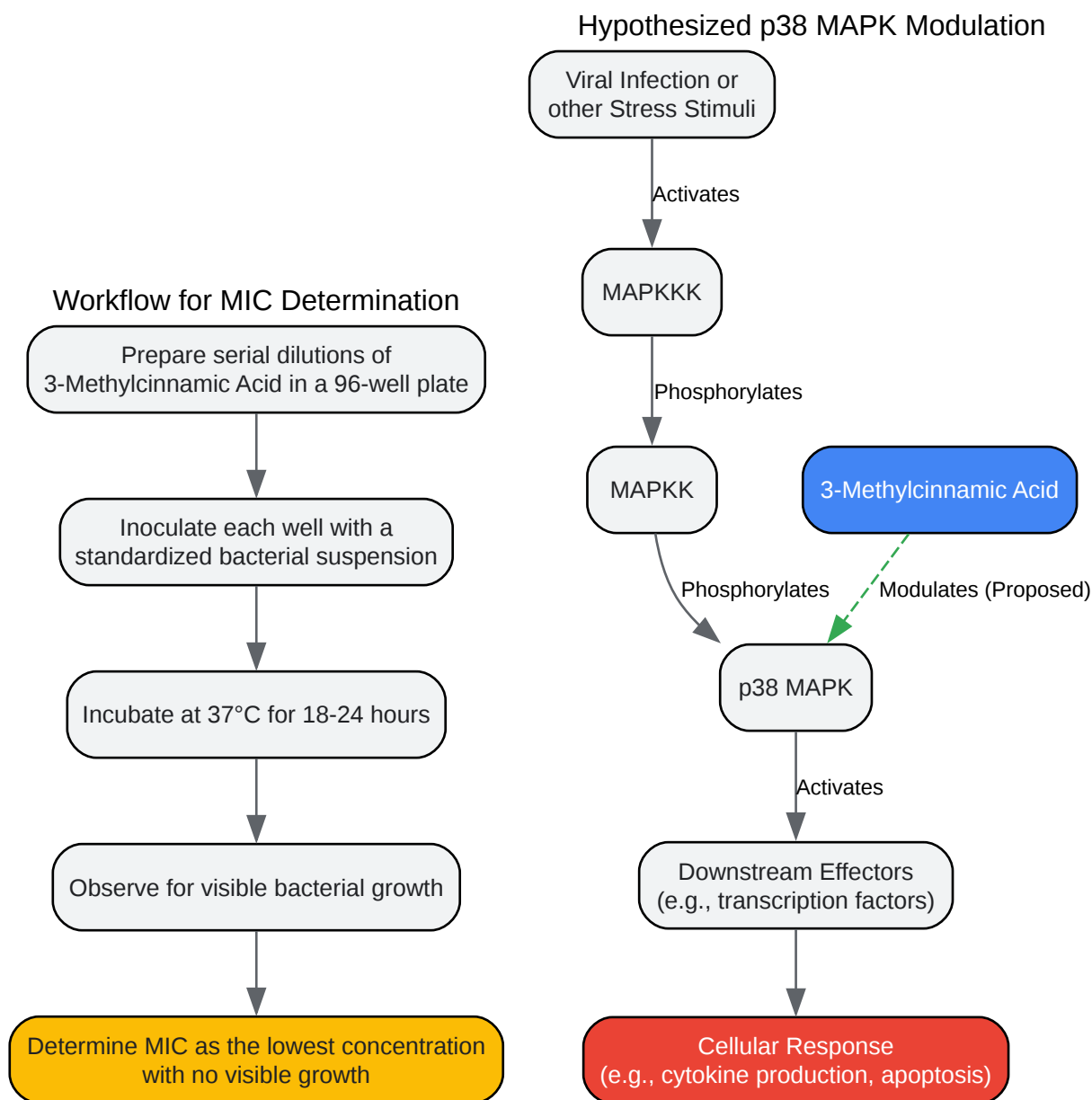
Compound	Assay	Result	Reference
Cinnamic Acid Derivatives	Egg albumin-induced paw edema in rats	Inhibition of inflammation	[9]
1-Methylhydantoin Cinnamoyl Imides	Inhibition of NO, TNF- α , and IL-1 β in LPS-stimulated RAW264.7 cells	Significant inhibition	[10]
3,4,5-Trihydroxycinnamic acid	Inhibition of IL-6, IL-8, and other chemokines in TNF- α /IFN- γ -stimulated HaCaT cells	Reduced secretion and mRNA expression	[11]

Proposed Signaling Pathway: NF- κ B Inhibition

The NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway is a central regulator of inflammation. [12] Many anti-inflammatory compounds exert their effects

by inhibiting this pathway. It is hypothesized that **3-Methylcinnamic acid** may also modulate NF- κ B signaling.

Hypothesized NF- κ B Inhibition by 3-Methylcinnamic Acid



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